

Essential Safety and Logistics for Handling 1,2-Ethanediol, dipropionate

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Compound of Interest

Compound Name: 1,2-Ethanediol, dipropionate

Cat. No.: B086415

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **1,2-Ethanediol, dipropionate** (CAS No. 123-80-8). Following these procedures is critical for ensuring laboratory safety and operational integrity.

Physical and Chemical Properties

1,2-Ethanediol, dipropionate is a liquid that is slightly soluble in water and is often used as a plasticizer.^{[1][2][3]} It is also referred to as Ethylene glycol dipropionate.^[2] Direct contact with this chemical should be avoided.^{[1][2][3][4]}

Property	Value
Molecular Formula	C ₈ H ₁₄ O ₄ [4][5]
Molecular Weight	174.19 g/mol [1][2][4][5]
Appearance	Colorless, odorless, syrupy liquid[6]
Solubility in Water	16.51 g/L (at 25 °C)[4]
Boiling Point	196 - 198 °C[7]
Melting Point	-13 °C[7][8]
Flash Point	111 °C / 231.8 °F[7][8]
Autoignition Temperature	413 °C / 775.4 °F[7]
Specific Gravity	1.11[9]

Personal Protective Equipment (PPE)

A thorough hazard assessment is required to determine the specific PPE needed for the operations involving this chemical.[10] The following provides general guidance.

Protection Type	Recommended Equipment
Eye/Face Protection	Wear safety goggles with side protection or a face shield. ^{[11][12]} All eye and face protection must comply with ANSI Z87.1 standards. ^[10]
Hand Protection	Wear suitable chemical-resistant gloves tested according to EN 374. ^[11] The specific glove material should be chosen based on breakthrough time and permeation rate for the specific laboratory conditions.
Body Protection	A standard laboratory coat is required. For tasks with a higher risk of splashing, a chemical-resistant apron or coveralls should be worn over the lab coat. ^{[10][13]}
Respiratory Protection	Respiratory protection is generally not required in a well-ventilated area. If vapors or mists are generated and ventilation is inadequate, use a NIOSH-approved air-purifying respirator with appropriate cartridges. ^{[11][13]} In case of fire, wear a self-contained breathing apparatus (SCBA). ^{[2][7]}

Operational and Disposal Plans

The following workflow outlines the essential steps for safely handling **1,2-Ethanediol, dipropanoate** from initial preparation to final disposal.

Workflow for handling **1,2-Ethanediol, dipropanoate**.

Experimental Protocols: Procedural Step-by-Step Guidance

1. Safe Handling and Storage Protocol

- Ventilation: Always handle **1,2-Ethanediol, dipropanoate** in a well-ventilated area or within a chemical fume hood to minimize inhalation of vapors.^[11]

- Ignition Sources: This material is combustible.[4] Eliminate all ignition sources, including sparks, open flames, and hot surfaces, from the immediate area.[2][3] All equipment used during handling must be properly grounded.[2][3]
- Handling: Avoid direct contact with the substance.[11] Do not eat, drink, or smoke in the handling area.[11] Wash hands thoroughly after handling.[11]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[11] The material is hygroscopic (absorbs moisture from the air).[7]
- Incompatible Materials: Keep away from strong oxidizing agents, strong acids, and strong bases.[7]

2. Spill Response Protocol

- Immediate Action: Eliminate all ignition sources from the immediate area.[2][3] Do not touch or walk through the spilled material.[2][3]
- Isolation: For any spill, isolate the area for at least 50 meters (150 feet) in all directions.[2][3] For a large spill, consider an initial downwind evacuation of at least 300 meters (1000 feet). [2]
- Containment: Prevent the spill from entering waterways, sewers, or confined areas.[2][3] A vapor-suppressing foam may be used to reduce vapors.[2]
- Cleanup: Absorb the spill with dry earth, sand, or another non-combustible absorbent material.[2][3] Use clean, non-sparking tools to collect the absorbed material and transfer it into suitable, closed containers for disposal.[2][3][7]

3. First Aid Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present. Seek medical attention if irritation persists.
- Skin Contact: Take off immediately all contaminated clothing. Rinse the skin with water or shower.

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[8][14]
- Ingestion: Do NOT induce vomiting.[8] Rinse the mouth with water. Never give anything by mouth to an unconscious person.[8] Call a physician or poison control center immediately.[7][8]

4. Disposal Plan

- Waste Classification: This material and its container must be disposed of as hazardous waste.
- Collection: Collect waste material in a suitable, labeled, and tightly closed container.[11] Do not mix with other waste streams unless specifically instructed by your institution's environmental health and safety (EHS) office.
- Disposal: Dispose of the contents and the container at an approved waste disposal plant.[11][15] All disposal practices must be in accordance with federal, state, and local regulations. Do not allow the product to be released into the environment.[7][15]

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